

In-Depth Technical Guide: Thermal Stability and Decomposition of Glyoxal-bis(2-hydroxyanil)

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Compound of Interest

Compound Name: Glyoxalbis(2-hydroxyanil)

Cat. No.: B075053

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the thermal stability and decomposition profile of Glyoxal-bis(2-hydroxyanil), a Schiff base compound of interest in various chemical and pharmaceutical applications. Due to a lack of specific published thermal analysis data for this compound, this guide synthesizes information based on the known thermal behavior of related Schiff bases, anilines, and phenolic compounds. It outlines the expected decomposition pathways and provides detailed experimental protocols for researchers to conduct their own thermal analysis. The quantitative data presented is illustrative and serves as a benchmark for such experimental investigations.

Physicochemical Properties

A summary of the key physicochemical properties of Glyoxal-bis(2-hydroxyanil) is presented in Table 1.

Table 1: Physicochemical Properties of Glyoxal-bis(2-hydroxyanil)

Property	Value	Reference
Molecular Formula	C ₁₄ H ₁₂ N ₂ O ₂	[1][2]
Molecular Weight	240.26 g/mol	[3][4]
Appearance	White to light yellow powder/crystals	[3]
Melting Point	203-211 °C	[3]
Solubility	Insoluble in water. Soluble in benzene, ethanol, methanol, and dioxane.	
CAS Number	1149-16-2	[1][4]

Thermal Decomposition Profile

The thermal decomposition of Glyoxal-bis(2-hydroxyanil) is expected to proceed in multiple stages, characteristic of complex organic molecules. The presence of imine (C=N) and hydroxyl (-OH) functionalities on the aromatic rings dictates its degradation pathway.

Expected Decomposition Stages

Based on the analysis of similar Schiff bases, a multi-stage decomposition is anticipated under an inert atmosphere (e.g., nitrogen or argon).

- Stage 1: Initial Decomposition. The initial phase of decomposition is likely to involve the cleavage of the imine linkages, which are typically the weaker points in the molecular structure. This would lead to the fragmentation of the molecule.
- Stage 2: Fragmentation of Aromatic Rings. Following the initial breakdown, the resulting fragments, including phenolic and aniline-type structures, would undergo further decomposition at higher temperatures. This stage involves the breaking of the aromatic rings.
- Stage 3: Carbonization. At very high temperatures, the organic fragments will likely convert into a stable carbonaceous residue.

Hazardous Decomposition Products

Under combustion conditions (in the presence of oxygen), the primary hazardous decomposition products include:

- Carbon monoxide (CO)
- Carbon dioxide (CO₂)
- Nitrogen oxides (NO_x)

Illustrative Quantitative Thermal Analysis Data

The following tables present hypothetical yet realistic data that one might expect from Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC) of Glyoxal-bis(2-hydroxyanil). This data is intended to serve as a guide for researchers in their experimental design and data interpretation.

Table 2: Illustrative Thermogravimetric Analysis (TGA) Data

Decomposition Stage	Temperature Range (°C)	Mass Loss (%)	Residual Mass (%)	Probable Lost Fragments
1	220 - 350	~ 45%	~ 55%	Cleavage of imine bonds, loss of C ₂ H ₂ N ₂ fragments
2	350 - 600	~ 35%	~ 20%	Fragmentation of phenolic rings
3	> 600	~ 20%	Stable Residue	Carbonization

Table 3: Illustrative Differential Scanning Calorimetry (DSC) Data

Thermal Event	Onset Temperature (°C)	Peak Temperature (°C)	Enthalpy (ΔH) (J/g)	Interpretation
Endotherm	~205	~210	~150	Melting
Exotherm	~230	~280	-	Initial Decomposition
Exotherm	~360	~450	-	Secondary Decomposition

Experimental Protocols

Detailed methodologies for the key experiments to determine the thermal stability and decomposition of Glyoxal-bis(2-hydroxyanil) are provided below.

Thermogravimetric Analysis (TGA)

Objective: To determine the temperature-dependent mass loss of Glyoxal-bis(2-hydroxyanil) and identify its decomposition stages.

Methodology:

- **Instrument:** A calibrated thermogravimetric analyzer.
- **Sample Preparation:** Accurately weigh 5-10 mg of Glyoxal-bis(2-hydroxyanil) into a ceramic or platinum crucible.
- **Atmosphere:** High purity nitrogen or argon, with a flow rate of 20-50 mL/min.
- **Temperature Program:**
 - Equilibrate at 30 °C.
 - Ramp up to 800 °C at a constant heating rate of 10 °C/min.
- **Data Analysis:** Plot the percentage of mass loss versus temperature. Determine the onset and end temperatures for each decomposition step.

Differential Scanning Calorimetry (DSC)

Objective: To measure the heat flow associated with thermal transitions (melting, decomposition) in Glyoxal-bis(2-hydroxyanil).

Methodology:

- Instrument: A calibrated differential scanning calorimeter.
- Sample Preparation: Accurately weigh 2-5 mg of Glyoxal-bis(2-hydroxyanil) into an aluminum pan and hermetically seal it.
- Reference: An empty, sealed aluminum pan.
- Atmosphere: High purity nitrogen or argon, with a flow rate of 20-50 mL/min.
- Temperature Program:
 - Equilibrate at 30 °C.
 - Ramp up to 400 °C at a constant heating rate of 10 °C/min.
- Data Analysis: Plot the heat flow versus temperature. Integrate the peaks to determine the enthalpy changes associated with melting and decomposition.

Pyrolysis-Gas Chromatography-Mass Spectrometry (Py-GC-MS)

Objective: To identify the volatile and semi-volatile organic compounds produced during the thermal decomposition of Glyoxal-bis(2-hydroxyanil).[\[5\]](#)

Methodology:

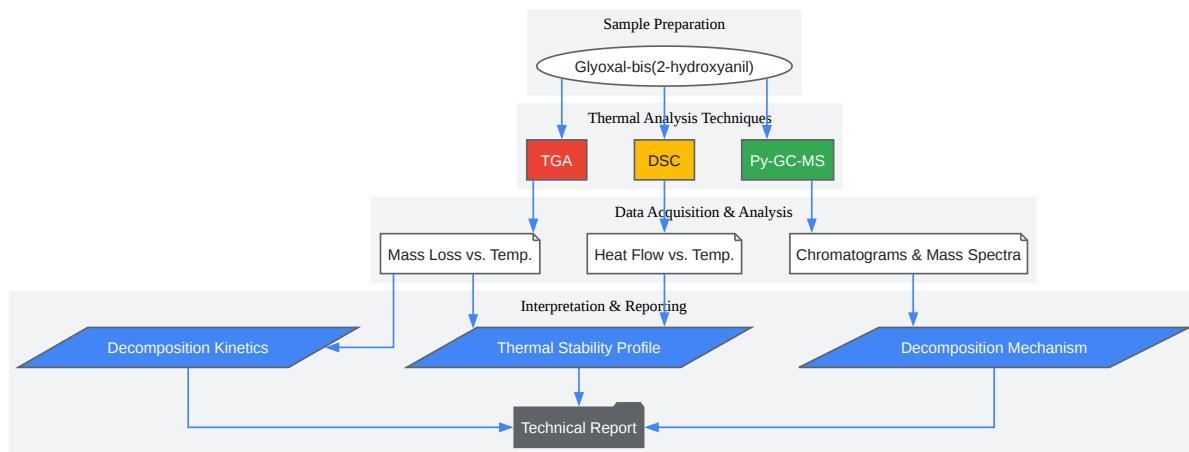
- Instrument: A pyrolysis unit coupled to a GC-MS system.
- Sample Preparation: Place a small amount (~0.1-0.5 mg) of Glyoxal-bis(2-hydroxyanil) into a pyrolysis tube.

- Pyrolysis:
 - Set the pyrolysis temperature to correspond to the major decomposition stages identified by TGA (e.g., 300 °C and 500 °C).
 - Heat the sample rapidly to the set temperature.
- Gas Chromatography (GC):
 - Injector Temperature: 280 °C.
 - Column: A non-polar capillary column (e.g., 5% phenyl methylpolysiloxane).
 - Oven Program: Start at 50 °C, hold for 2 minutes, then ramp to 300 °C at 10 °C/min.
- Mass Spectrometry (MS):
 - Ionization Mode: Electron Impact (EI) at 70 eV.
 - Mass Range: 40-600 m/z.
- Data Analysis: Identify the separated compounds by comparing their mass spectra with a spectral library (e.g., NIST).

Visualizations

Experimental Workflow for Thermal Analysis

The following diagram illustrates the logical workflow for a comprehensive thermal analysis of Glyoxal-bis(2-hydroxyanil).

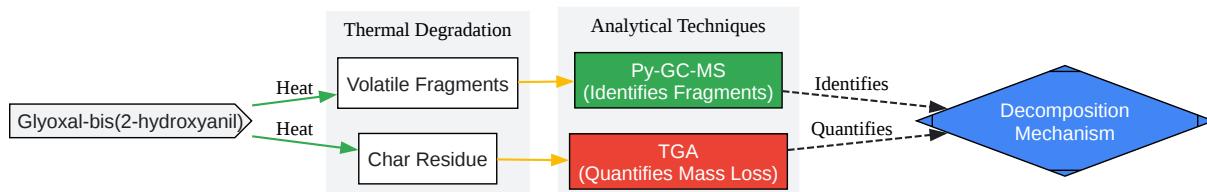


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Caption: Workflow for the thermal analysis of Glyoxal-bis(2-hydroxyanil).

Logical Relationship for Decomposition Analysis

This diagram illustrates the relationship between the experimental techniques and the information derived to understand the decomposition process.

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Caption: Analysis of thermal decomposition products and pathways.

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